

Drofenine hydrochloride stock solution preparation

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Compound Focus: Drofenine hydrochloride

CAS No.: 3146-19-8

Cat. No.: S11145784

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Chemical Profile & Solution Preparation

Table 1: Basic Chemical and Physical Properties of Drofenine Hydrochloride [1] [2]

Property	Value
CAS Number	548-66-3
Molecular Formula	C ₂₀ H ₃₂ ClNO ₂
Molecular Weight	353.93 g/mol
Purity	≥ 98.0% [1]
Melting Point	145-147 °C [2]

Table 2: Solubility and Recommended Stock Solution Preparation [1] [3]

Solvent	Solubility	Recommended Stock Concentration
DMSO	≥ 75 mg/mL (211.91 mM) [1]	50 - 75 mg/mL

Solvent	Solubility	Recommended Stock Concentration
Water	≥ 33.3 mg/mL (94.09 mM) [1]	30 - 33 mg/mL

Detailed Protocol for Stock Solution Preparation

Materials and Equipment

- **Chemical: Drofenine hydrochloride** (CAS 548-66-3) [1] [2].
- **Solvents:** Anhydrous DMSO (for DMSO stock) or sterile purified water (for aqueous stock).
- **Labware:** Volumetric flasks or microcentrifuge tubes, analytical balance, calibrated pipettes, sonicator or vortex mixer.

Preparation Steps

- **Weighing:** Accurately weigh the required mass of **drofenine hydrochloride** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a volumetric flask. Add a small amount of solvent and vortex or sonicate briefly to dissolve. DMSO solutions may require 1-2 minutes of sonication.
- **Bringing to Volume:** Add solvent to the final volume and mix thoroughly.
- **Aliquoting:** Aliquot the solution into single-use tubes to avoid repeated freeze-thaw cycles.
- **Labeling:** Label each aliquot with date, concentration, solvent, and your initials.

Storage and Stability

- Store aliquots at **-20°C to -80°C** [1].
- **Stability:** Use within 1 month when stored at -20°C, or within 6 months at -80°C [1].

Critical Considerations for Handling

- **Hygroscopic Solvents:** Use fresh, anhydrous DMSO. If the solution appears cloudy, discard it [3].
- **Solution Clarity:** Ensure the final solution is clear and precipitate-free. If a precipitate forms, warm and sonicate the solution.

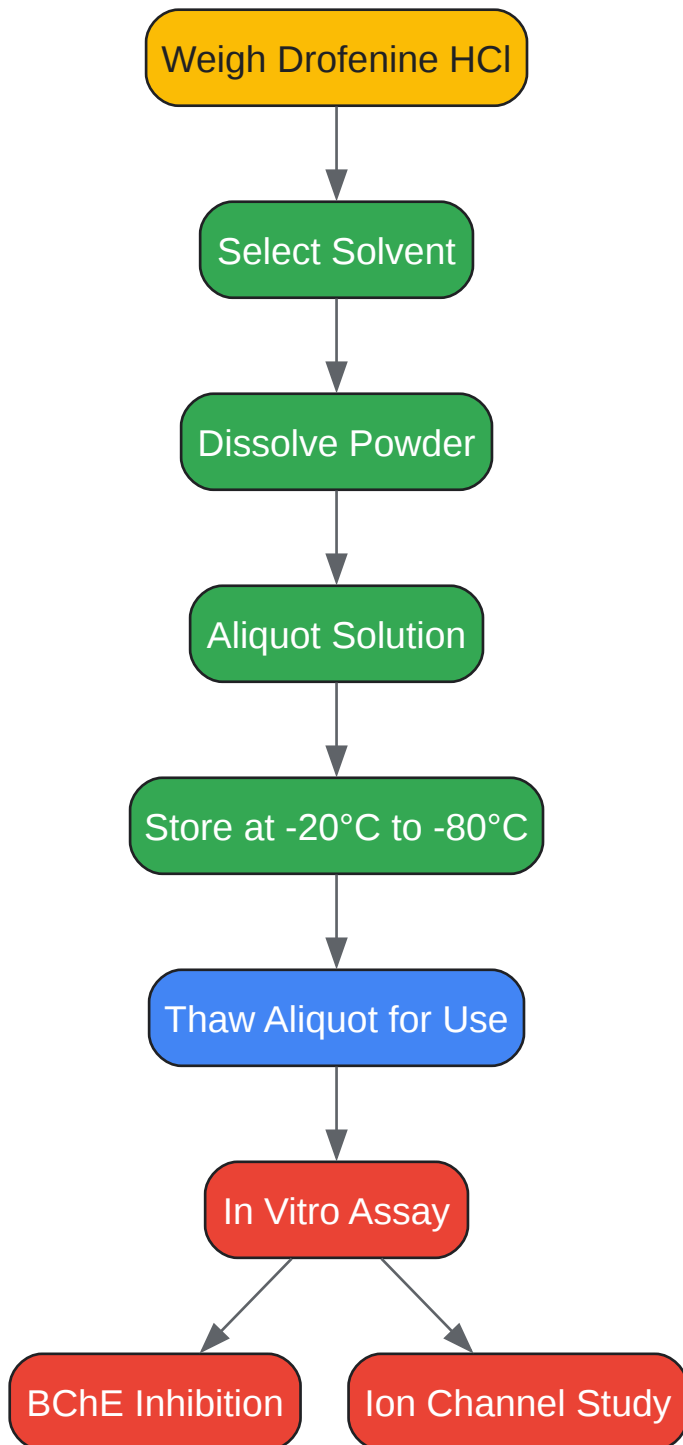
- **Safety Data:** Consult the material safety data sheet (MSDS). Early toxicological data indicates an intravenous LD₅₀ of 47 mg/kg in mice [2].

Biological Applications & Experimental Context

Drofenine hydrochloride is not just a simple excipient but has defined biological activities that inform its use in research.

- **Primary Mechanism:** It is a potent, **competitive inhibitor of Butyrylcholinesterase (BChE)** with a Ki value of 3 μM [1] [2]. This anticholinergic property allows it to act on nerves and muscle fibers to stop spasms [3].
- **Additional Molecular Targets:** Research has identified drofenine as an **agonist of the TRPV3 ion channel** [4] and an **inhibitor of the Kv2.1 channel** [5]. These findings suggest its potential utility in studies of peripheral neuropathy and cutaneous biology [5] [4].

The following workflow diagram illustrates a typical process for preparing and applying **drofenine hydrochloride** stock solutions in a research setting:



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Pro-Tips for Researchers

- **For Cell-Based Assays:** When adding stock solutions to cell culture, ensure the final DMSO concentration is low (typically <0.1%) to avoid cytotoxicity.
- **Dose-Response Experiments:** Prepare a concentrated stock (e.g., 50-75 mg/mL in DMSO) that can be serially diluted to achieve the desired working concentrations for generating dose-response curves.

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